

N-Butylacetanilide: A Versatile Scaffold for Research and Development

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Compound of Interest

Compound Name: *N-Butylacetanilide*

CAS No.: 91-49-6

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-Butylacetanilide, a substituted aromatic amide, has garnered significant attention in various scientific domains. While historically recognized for its application as an insect repellent, its utility extends into materials science and serves as a foundational structure for the synthesis of novel therapeutic agents. This guide provides a comprehensive overview of **N-Butylacetanilide**'s applications in research, detailing its synthesis, mechanisms of action, and its role as a versatile chemical intermediate.

Physicochemical Properties and Synthesis

N-Butylacetanilide, with the chemical formula $C_{12}H_{17}NO$, is a colorless liquid at room temperature, characterized by its insolubility in water.^[1] Its molecular structure, featuring a butyl group attached to the nitrogen of an acetanilide moiety, imparts specific chemical characteristics that are pivotal to its function across different applications.

Table 1: Physicochemical Properties of **N-Butylacetanilide**^[1]

Property	Value
IUPAC Name	N-butyl-N-phenylacetamide
CAS Number	91-49-6
Molecular Weight	191.27 g/mol
Melting Point	24.5 °C
Boiling Point	281 °C
Density	0.9912 g/cm ³ at 20 °C
Solubility	Insoluble in water

The synthesis of **N-Butylacetanilide** is typically achieved through the N-alkylation of acetanilide. A common laboratory-scale procedure involves the reaction of acetanilide with a butyl halide, such as 1-bromobutane, in the presence of a base to facilitate the nucleophilic substitution.

Experimental Protocol: Synthesis of N-Butylacetanilide

Objective: To synthesize **N-Butylacetanilide** from acetanilide and 1-bromobutane.

Materials:

- Acetanilide
- 1-Bromobutane
- Sodium hydride (NaH) or a suitable base
- Anhydrous N,N-dimethylformamide (DMF) or other polar aprotic solvent
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)

- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve acetanilide in anhydrous DMF.
- To this solution, add sodium hydride portion-wise at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for 30 minutes.
- Add 1-bromobutane dropwise to the reaction mixture.
- Heat the reaction mixture to 50-60 °C and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and quench by the slow addition of water.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to yield pure **N-Butylacetanilide**.

Causality Behind Experimental Choices:

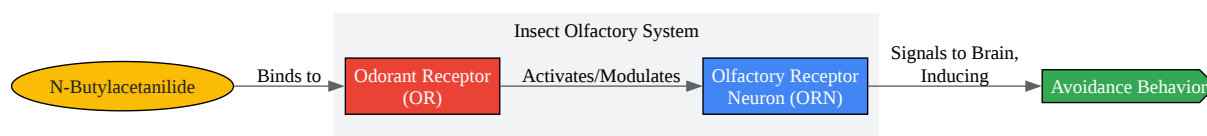
- The use of a strong base like sodium hydride is crucial for deprotonating the amide nitrogen of acetanilide, making it a more potent nucleophile.
- A polar aprotic solvent like DMF is chosen to dissolve the reactants and facilitate the SN2 reaction without interfering with the nucleophile.
- The workup procedure with washes of sodium bicarbonate and brine is designed to remove any unreacted starting materials, byproducts, and residual solvent.

Application as an Insect Repellent

The primary and most well-established application of **N-Butylacetanilide** is as an insect repellent, particularly effective against ticks and fleas.[1] It is often used to impregnate clothing to provide long-lasting protection.

Mechanism of Action

While the precise molecular mechanism of **N-Butylacetanilide** as an insect repellent is not fully elucidated, it is believed to function by disrupting the olfactory senses of insects. Repellents generally act by either masking human odors that attract insects or by activating olfactory receptor neurons that trigger an avoidance response.[2] Electrophysiological studies on insect antennae have been instrumental in understanding these interactions.[3] Although specific studies on **N-Butylacetanilide** are limited, it is hypothesized to interact with odorant receptors in a manner that is perceived as noxious by the target insects, leading them to avoid the treated surface.



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Caption: Proposed mechanism of **N-Butylacetanilide** as an insect repellent.

Efficacy Testing in a Research Setting

The effectiveness of **N-Butylacetanilide** as a repellent can be quantified using various bioassays. A standard laboratory protocol involves exposing target insects to treated and untreated surfaces and observing their behavior.

Objective: To evaluate the repellency of **N-Butylacetanilide** against ticks.

Materials:

- **N-Butylacetanilide** solution of known concentration in a suitable solvent (e.g., ethanol).
- Filter paper or fabric swatches.
- Petri dishes or a similar arena.
- Target tick species (e.g., *Ixodes scapularis*).
- Untreated control (solvent only).
- Positive control (e.g., DEET).

Procedure:

- Treat filter paper or fabric swatches with the **N-Butylacetanilide** solution and the control solutions. Allow the solvent to evaporate completely.
- Place the treated and untreated materials in the bioassay arena.
- Introduce a known number of ticks into the center of the arena.
- Record the number of ticks that cross onto or remain on the treated and untreated surfaces over a specified time period.
- Calculate the percent repellency based on the distribution of the ticks.

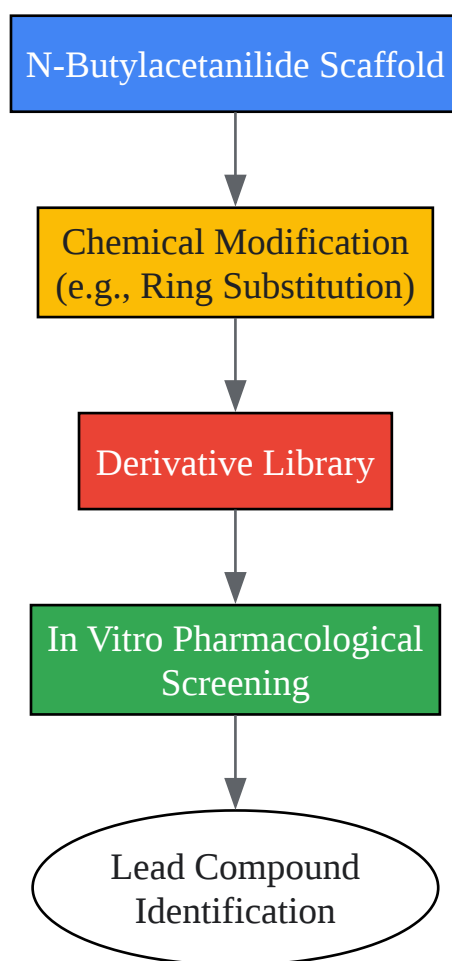
N-Butylacetanilide as a Scaffold in Drug Discovery

The N-phenylacetamide core of **N-Butylacetanilide** is a "privileged structure" in medicinal chemistry, appearing in numerous compounds with diverse pharmacological activities.^[4] This makes **N-Butylacetanilide** and its derivatives attractive starting points for the design and synthesis of new therapeutic agents. Research has shown that modifications to the acetanilide structure can lead to compounds with analgesic, anti-inflammatory, and other biological activities.^[5]

Synthetic Strategies for Derivative Libraries

Researchers can utilize **N-Butylacetanilide** as a scaffold to create libraries of related compounds for pharmacological screening. Key synthetic modifications can include:

- **Aromatic Ring Substitution:** Introducing various functional groups (e.g., halogens, alkyl, alkoxy) onto the phenyl ring to explore structure-activity relationships (SAR).
- **Modification of the Acyl Group:** Replacing the acetyl group with other acyl moieties to alter lipophilicity and steric properties.
- **Alteration of the N-Alkyl Group:** Varying the length and branching of the N-alkyl chain to fine-tune biological activity.



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Caption: Workflow for using **N-Butylacetanilide** in drug discovery.

Potential Application in Polymer Science

While direct studies on **N-Butylacetanilide** as a plasticizer are not extensively published, research on structurally similar compounds suggests its potential in this area. For instance, n-butyl-N-(2-nitroxy-ethyl) nitramine (Bu-NENA) has been investigated as a plasticizer for cellulose acetate butyrate (CAB), a polymer used in various applications.[6][7] Plasticizers are added to polymers to increase their flexibility and durability. The compatibility and effectiveness of a plasticizer are dependent on its molecular structure and its interaction with the polymer chains.

Given its structural similarities to known plasticizers, **N-Butylacetanilide** could be a subject of future research for modifying the properties of polymers like cellulose acetate.

Analytical Methodologies

The accurate quantification of **N-Butylacetanilide** in various matrices is essential for research in toxicology, environmental science, and drug metabolism. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are powerful techniques for this purpose.

Exemplary Analytical Approach: HPLC Method for Quantification

Objective: To develop an HPLC method for the quantification of **N-Butylacetanilide** in a research sample.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: A C18 reversed-phase column.
- Mobile Phase: A mixture of acetonitrile and water, potentially with a modifier like formic acid to improve peak shape. The exact ratio would be optimized through method development.
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: Determined by measuring the UV absorbance spectrum of **N-Butylacetanilide**.
- Injection Volume: 10-20 µL.

Sample Preparation: For biological samples, a protein precipitation step followed by centrifugation is a common initial cleanup procedure.[8] This is often followed by liquid-liquid extraction or solid-phase extraction to further isolate and concentrate the analyte before injection into the HPLC system.

Safety and Toxicology

N-Butylacetanilide is classified as moderately toxic.[1] It can cause skin and eye irritation, and it is harmful if swallowed. A notable toxicological effect is the potential to cause

methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its ability to carry oxygen.[1] Therefore, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be used when handling this compound in a laboratory setting.

Conclusion

N-Butylacetanilide is a compound with a rich history as an insect repellent and a promising future in diverse research fields. Its straightforward synthesis and versatile chemical structure make it an excellent starting point for the development of new materials and potential therapeutic agents. For researchers, a thorough understanding of its properties, synthesis, and analytical methods is key to unlocking its full potential in their respective areas of study.

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